

Essential Safety and Operational Guide for Handling WEHI-345

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Compound of Interest

Compound Name: WEHI-345

Cat. No.: B611805

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **WEHI-345**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2). The following guidelines are intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **WEHI-345** is presented below.

Property	Value
CAS Number	1354825-58-3 [cite:3, 5]
Molecular Formula	C22H23N7O [cite:3, 5]
Molecular Weight	401.46 g/mol [cite:3]
Appearance	Solid Powder [cite:3]
Purity	≥98% [cite:3]
Solubility	Soluble in DMSO, not in water [cite:3]
Storage	Dry, dark, and at -20°C for up to 1 year [cite:3]

Safety and Handling

While a specific safety data sheet (SDS) for **WEHI-345** indicates no data is available for hazard classification, general prudent laboratory practices should always be followed. An SDS for a **WEHI-345** analog states it is not a hazardous substance; however, until more information is available, it is recommended to handle **WEHI-345** with care.

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Handle with chemical-impermeable gloves. Inspect gloves prior to use and wash and dry hands after handling.
- Body Protection: Wear appropriate protective clothing.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure adequate ventilation to avoid the formation of dust and aerosols.

Handling Precautions:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust, mist, gas, or vapors.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Operational Plan: Storage and Preparation of Stock Solutions

Storage:

- Store **WEHI-345** as a solid powder in a dry, dark environment at -20°C for long-term stability (up to one year). [cite:3]
- Stock solutions should be stored at 0-4°C for up to one month. [cite:3]

Preparation of Stock Solutions:

- **WEHI-345** is soluble in DMSO. [cite:3]
- To prepare a stock solution, dissolve the solid powder in DMSO. For example, to create a 10 mM stock solution, dissolve 4.015 mg of **WEHI-345** in 1 mL of DMSO.
- If precipitation is observed, gentle warming or sonication may be used to aid dissolution.

Disposal Plan

Dispose of **WEHI-345** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Compound: Collect and arrange for disposal through a licensed professional waste disposal service.
- Contaminated Materials: Items such as gloves, pipette tips, and empty vials that have come into contact with **WEHI-345** should be considered chemical waste and disposed of accordingly.
- Do not allow the chemical to enter drains or waterways.

Experimental Protocols Summary

WEHI-345 is a potent and selective inhibitor of RIPK2 kinase, with an IC₅₀ of 0.13 μ M. [cite:2] It functions by delaying RIPK2 ubiquitylation and subsequent NF- κ B activation downstream of Nucleotide-binding oligomerization domain (NOD) signaling. [cite:3, 7] Below are summaries of common experimental applications.

In Vitro Inhibition of RIPK2 Activity

WEHI-345 has been shown to effectively inhibit RIPK2 activity in various cell lines.

Cell Line	Concentration	Incubation Time	Observed Effect
RAW 264.7	500 nM	Not Specified	Inhibited MDP-induced autophosphorylation of RIPK2. [cite:2, 3]
BMDMs	500 nM	0, 2, 4, 8 hours	Potently blocked MDP-induced transcription of TNF and IL-6. [cite:2, 3]
THP-1	500 nM	0, 2, 4, 8 hours	Reduced mRNA levels of NF- κ B targets such as TNF, IL-8, IL-1 β , and A20. [cite:2, 3]

A general protocol for assessing the effect of **WEHI-345** on MDP-induced cytokine production in THP-1 cells would involve:

- Cell Culture: Culture THP-1 human monocytic cells in appropriate media and conditions.
- Treatment: Pre-treat cells with **WEHI-345** at the desired concentration for a specified time (e.g., 1 hour) before stimulating with muramyl dipeptide (MDP).
- Analysis: After stimulation, harvest cells or supernatant to analyze downstream effects, such as measuring mRNA levels of target genes by qPCR or protein levels of cytokines by ELISA.

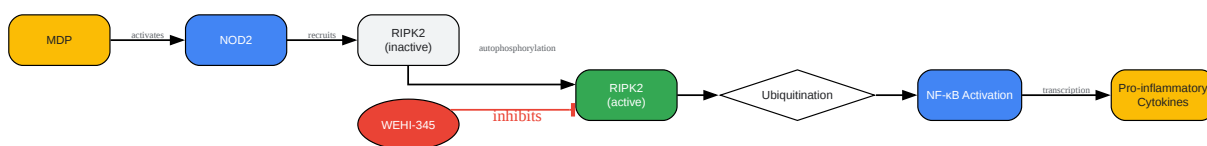
In Vivo Efficacy in a Mouse Model of Experimental Autoimmune Encephalomyelitis (EAE)

WEHI-345 has demonstrated therapeutic potential in a mouse model of EAE.

Animal Model	Dosage and Administration	Duration	Observed Effect
C57BL/6 male mice	20 mg/kg; intraperitoneal injection; twice daily	6 days	Reduced disease score, inflammatory infiltrate, and histological score. Improved body weight and reduced cytokine and chemokine levels. [cite:2, 3]

Signaling Pathway

The following diagram illustrates the role of **WEHI-345** in the NOD signaling pathway.

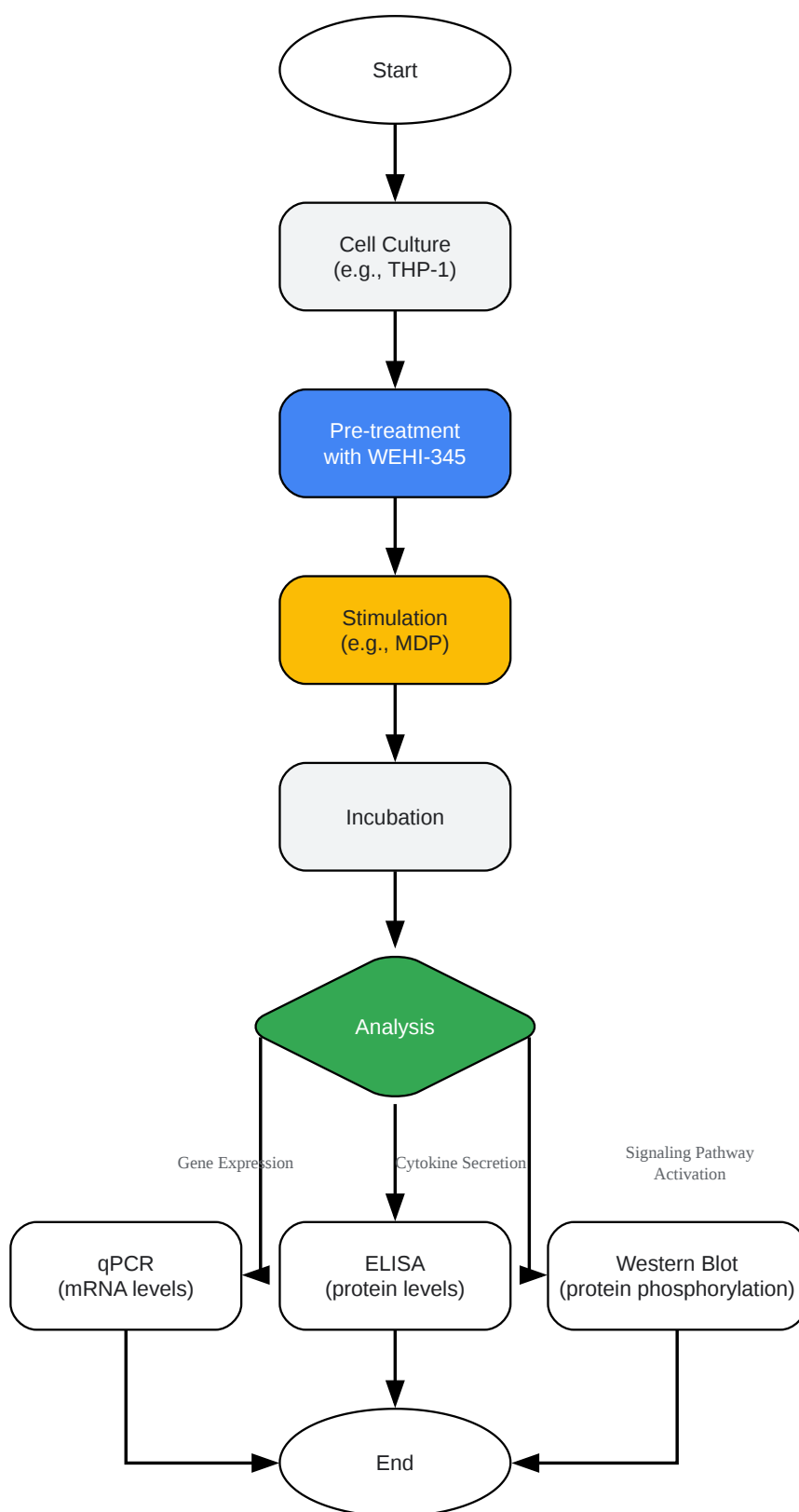


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Caption: **WEHI-345** inhibits RIPK2 activation in the NOD2 signaling pathway.

Experimental Workflow

The following diagram outlines a general experimental workflow for evaluating the in vitro efficacy of **WEHI-345**.



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Caption: General workflow for in vitro testing of **WEHI-345**.

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